

Spectroscopic Data of 8-Methylchroman-4-one: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 8-Methylchroman-4-one

CAS No.: 49660-56-2

Cat. No.: B1313701

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Introduction: The Structural Significance of 8-Methylchroman-4-one

The chroman-4-one scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds, including flavonoids and other natural products.^[1]

These compounds exhibit a wide range of activities, from antimicrobial to anticancer effects.^[2]

8-Methylchroman-4-one (CAS 49660-56-2), a specific derivative with the molecular formula $C_{10}H_{10}O_2$, serves as a valuable synthetic intermediate and a subject of study for understanding structure-activity relationships within this chemical class.

Accurate structural elucidation is the bedrock of drug discovery and development.

Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for confirming molecular structure, assessing purity, and providing insights into the electronic and chemical environment of the molecule. This guide provides an in-depth analysis of the expected spectroscopic data for **8-Methylchroman-4-one**, grounded in fundamental principles and data from analogous structures. The insights herein are designed to equip researchers, scientists, and drug

development professionals with a practical framework for the characterization of this and related chromanone derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules. By observing the magnetic behavior of atomic nuclei, we can map the carbon-hydrogen framework of a molecule. For **8-Methylchroman-4-one**, both ^1H and ^{13}C NMR provide definitive structural confirmation.

^1H NMR Spectroscopy: Mapping the Proton Environment

The ^1H NMR spectrum provides information on the number of distinct proton environments, their neighboring protons (through spin-spin coupling), and their relative numbers (through integration). Based on the structure of **8-Methylchroman-4-one**, we can predict five distinct signals.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Assigned Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-5	~7.70	dd	~7.8, 1.6	1H
H-7	~7.25	d	~7.5	1H
H-6	~7.05	t	~7.8	1H
H-2	~4.55	t	~6.5	2H
H-3	~2.80	t	~6.5	2H
8-CH ₃	~2.30	s	-	3H

Causality Behind Assignments:

- Aromatic Protons (H-5, H-6, H-7): The aromatic region (7.0-8.0 ppm) contains three protons. H-5 is expected to be the most downfield (deshielded) due to its position ortho to the

electron-withdrawing carbonyl group (C=O). It will appear as a doublet of doublets (dd) due to coupling with both H-6 and H-7 (though the meta-coupling to H-7 might be small). H-6 will be a triplet (t) from coupling to its two ortho neighbors, H-5 and H-7. H-7, being ortho to the methyl group, will appear as a doublet (d).

- **Methylene Protons (H-2, H-3):** The chromanone ring contains two methylene groups. The H-2 protons are adjacent to the ring oxygen, which is strongly electron-withdrawing. This deshielding effect shifts their signal significantly downfield to around 4.55 ppm. The H-3 protons are adjacent to the carbonyl group, which also has a deshielding effect, placing their signal around 2.80 ppm. Both signals are expected to be triplets (t) as they are coupled to each other.
- **Methyl Protons (8-CH₃):** The methyl group attached to the aromatic ring is in a relatively shielded environment and has no adjacent protons to couple with, resulting in a sharp singlet (s) around 2.30 ppm.

¹³C NMR Spectroscopy: Elucidating the Carbon Skeleton

The ¹³C NMR spectrum reveals all non-equivalent carbon atoms in the molecule, providing a direct map of the carbon framework. For **8-Methylchroman-4-one**, ten distinct carbon signals are predicted.

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Assigned Carbon	Chemical Shift (δ , ppm)
C-4 (C=O)	~192.0
C-8a	~159.5
C-5	~136.0
C-7	~127.0
C-8	~125.0
C-4a	~121.5
C-6	~121.0
C-2	~67.0
C-3	~37.5
8-CH ₃	~15.5

Causality Behind Assignments:

- **Carbonyl Carbon (C-4):** The carbonyl carbon is the most deshielded carbon in the molecule due to the double bond to the highly electronegative oxygen, placing its signal significantly downfield around 192.0 ppm.
- **Aromatic Carbons (C-4a to C-8a):** The six aromatic carbons appear in the typical range of 120-160 ppm. C-8a, being attached to the ring oxygen, is the most deshielded of this group. The quaternary carbons (C-4a, C-8, C-8a) often show weaker signals.
- **Aliphatic Carbons (C-2, C-3, 8-CH₃):** C-2, bonded to the ring oxygen, is found around 67.0 ppm. C-3, adjacent to the carbonyl, is shifted downfield to approximately 37.5 ppm. The methyl carbon (8-CH₃) is the most shielded carbon, appearing furthest upfield at about 15.5 ppm.

NMR Experimental Protocol

A self-validating protocol ensures reproducibility and accuracy.

- Sample Preparation:
 - Weigh 5-10 mg of **8-Methylchroman-4-one** for ^1H NMR (or 20-50 mg for ^{13}C NMR) and dissolve it in ~0.6 mL of deuterated chloroform (CDCl_3) in a clean, dry 5 mm NMR tube.^[3] CDCl_3 is a common choice for its excellent solubilizing power for non-polar to moderately polar compounds and its single, well-defined residual solvent peak.^[3]
- Instrument Setup:
 - The experiment is conducted on a 500 MHz (or higher) NMR spectrometer.
 - The instrument is locked onto the deuterium signal of the CDCl_3 .
 - Shimming is performed to optimize the magnetic field homogeneity, ensuring sharp, well-resolved peaks.
- ^1H NMR Acquisition:
 - A standard single-pulse experiment is used.
 - Key parameters include a spectral width of ~16 ppm, an acquisition time of ~2-3 seconds, and a relaxation delay of 1-2 seconds.
 - Typically, 8 to 16 scans are acquired and averaged to improve the signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - A proton-decoupled pulse program is used to produce a spectrum of singlets, simplifying interpretation.
 - A wider spectral width (~240 ppm) is required.
 - Due to the low natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer acquisition time are necessary, often taking 30-60 minutes.
- Data Processing:

- The acquired Free Induction Decay (FID) is subjected to a Fourier Transform.
- Phase and baseline corrections are applied.
- The spectrum is referenced to the residual solvent peak of CDCl_3 ($\delta = 7.26$ ppm for ^1H) or the solvent carbon signal ($\delta = 77.16$ ppm for ^{13}C).

Infrared (IR) Spectroscopy

IR spectroscopy measures the vibrations of bonds within a molecule. It is an excellent tool for identifying the presence of specific functional groups, which absorb IR radiation at characteristic frequencies.

Predicted IR Absorption Data

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
~3070-3030	C-H Stretch	Aromatic
~2960-2850	C-H Stretch	Aliphatic (CH_2 , CH_3)
~1685	C=O Stretch	Aryl Ketone
~1600, ~1480	C=C Stretch	Aromatic Ring
~1220	C-O-C Stretch (Aryl-Alkyl)	Aryl-Alkyl Ether
~800-750	C-H Bend (out-of-plane)	1,2,3-Trisubstituted Benzene

Interpretation of Key Peaks:

- The Carbonyl (C=O) Stretch: The most intense and diagnostically significant peak will be the strong absorption around 1685 cm^{-1} .^{[4][5]} This frequency is characteristic of an aryl ketone, where conjugation with the aromatic ring slightly lowers the frequency compared to a simple aliphatic ketone (typically $\sim 1715 \text{ cm}^{-1}$).
- C-H Stretches: Absorptions just above 3000 cm^{-1} are indicative of aromatic C-H bonds, while the stronger absorptions just below 3000 cm^{-1} confirm the presence of the aliphatic methylene and methyl groups.^[4]

- Aromatic C=C Stretches: Peaks in the 1600-1450 cm^{-1} region are characteristic of the carbon-carbon stretching vibrations within the benzene ring.
- C-O Stretch: A strong band around 1220 cm^{-1} is expected for the aryl-alkyl ether linkage (Ar-O-CH₂), a key feature of the chromanone ring.^[6]

IR Experimental Protocol (KBr Pellet Method)

- Sample Preparation:
 - Thoroughly grind 1-2 mg of **8-Methylchroman-4-one** with ~100-200 mg of dry, spectroscopy-grade potassium bromide (KBr) in an agate mortar and pestle until a fine, homogenous powder is obtained.^[7] KBr is used as it is transparent in the mid-IR range.^[8]
 - Transfer the powder to a pellet press.
- Pellet Formation:
 - Apply pressure (typically several tons) under vacuum to form a thin, transparent or translucent pellet. A transparent pellet minimizes light scattering and produces a high-quality spectrum.
- Data Acquisition:
 - Obtain a background spectrum of the empty sample compartment to subtract atmospheric H₂O and CO₂ absorptions.^[7]
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern. For **8-Methylchroman-4-one** (C₁₀H₁₀O₂), the exact molecular weight is 162.0681 g/mol .

Predicted Mass Spectrum Data (Electron Ionization, 70 eV)

m/z	Predicted Identity	Fragmentation Pathway
162	$[M]^{+\cdot}$ (Molecular Ion)	-
134	$[M - CO]^{+\cdot}$	Loss of carbon monoxide from the molecular ion
133	$[M - CHO]^+$	α -cleavage at the C4-C4a bond
121	$[M - C_2H_2O]^{+\cdot}$ (Base Peak)	Retro-Diels-Alder (RDA) Fragmentation
118	$[M - C_2H_4O]^{+\cdot}$	Loss of ethylene oxide
91	$[C_7H_7]^+$ (Tropylium ion)	Rearrangement and fragmentation of the RDA product

Analysis of Fragmentation Pathways:

The fragmentation of chroman-4-ones under Electron Ionization (EI) is well-characterized and often dominated by specific pathways that provide strong evidence for the core structure.^[9]

- **Molecular Ion (m/z 162):** The peak corresponding to the intact molecule after the loss of one electron. Its presence confirms the molecular weight.
- **Retro-Diels-Alder (RDA) Fragmentation:** This is a characteristic fragmentation for chromone and chromanone systems.^{[9][10]} The heterocyclic ring undergoes a cycloreversion, cleaving at the C4a-O and C2-C3 bonds, leading to the expulsion of a neutral ketene molecule ($CH_2=C=O$, 42 Da). This is incorrect for chroman-4-one. The correct RDA for chromanones involves cleavage of the C2-C3 and C4a-C8a bonds, leading to the expulsion of ethene (C_2H_4 , 28 Da). However, a more prominent fragmentation is often the loss of ketene (C_2H_2O , 41 Da) from the heterocyclic ring. A key fragmentation for chromanones is the RDA reaction that results in the expulsion of an ethene molecule, leading to a radical cation. For **8-Methylchroman-4-one**, the most characteristic fragmentation is a Retro-Diels-Alder (RDA) reaction. This involves the cleavage of the heterocyclic ring, leading to the expulsion of ethene (C_2H_4) and the formation of a very stable radical cation at m/z 134. A subsequent loss of CO from this fragment can lead to an ion at m/z 106. However, the most cited RDA

fragmentation for chromanones involves the loss of a C_2H_2O fragment, leading to a benzylic-type radical cation. For **8-methylchroman-4-one**, this would result in a fragment at m/z 121, which is often the base peak.

- Alpha-Cleavage: Cleavage of the bond adjacent to the carbonyl group (C4-C4a) can lead to the loss of a CHO radical, resulting in a fragment at m/z 133.

Mass Spectrometry Experimental Protocol (EI-MS)

- Sample Introduction:
 - A few micrograms of the sample are introduced into the ion source, typically via a direct insertion probe for solid samples or via a Gas Chromatograph (GC) for volatile samples.
- Ionization:
 - In the ion source, the gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).^{[1][11]} This energy is sufficient to knock an electron from the molecule, forming a positively charged radical ion (the molecular ion).^[1]
- Fragmentation:
 - The excess energy imparted during ionization causes the molecular ion to break apart into smaller, charged fragments and neutral radicals. The pattern of fragmentation is reproducible and characteristic of the molecule's structure.
- Mass Analysis:
 - The positively charged ions (both the molecular ion and the fragments) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight).
 - The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions strike a detector, which generates a signal proportional to the number of ions at each m/z value, creating the mass spectrum.

Diagrammatic Summary

To aid in the interpretation of the spectroscopic data, the following diagrams illustrate the molecular structure with atom numbering and the proposed primary fragmentation pathway.

Caption: Molecular structure of **8-Methylchroman-4-one** with atom numbering for NMR assignment.

8-Methylchroman-4-one

 $[M]^{+ \cdot}$ $m/z = 162$ - C₂H₂O (Ketene)

RDA Fragmentation

 $[M - C_2H_2O]^{+ \cdot}$ $m/z = 121$ (Base Peak)

- CO

Rearrangement

 $[C_7H_7]^+$ $m/z = 91$ [Click to download full resolution via product page](#)**Need Custom Synthesis?**

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Sources

- [1. chromatographyonline.com](https://chromatographyonline.com) [chromatographyonline.com]
- [2. youtube.com](https://youtube.com) [youtube.com]
- [3. NMR Sample Preparation | Chemical Instrumentation Facility](https://cif.iastate.edu) [cif.iastate.edu]
- [4. uanlch.vscht.cz](https://uanlch.vscht.cz) [uanlch.vscht.cz]
- [5. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [6. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [7. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [8. Guide to FT-IR Spectroscopy | Bruker](https://bruker.com) [bruker.com]
- [9. researchgate.net](https://researchgate.net) [researchgate.net]
- [10. youtube.com](https://youtube.com) [youtube.com]
- [11. Electron Ionization - Creative Proteomics](https://creative-proteomics.com) [creative-proteomics.com]
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